

# O-desmethyl Mebeverine acid D5: A Technical Guide for Researchers

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## Compound of Interest

Compound Name: *O-desmethyl Mebeverine acid D5*

Cat. No.: *B1139145*

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For researchers, scientists, and drug development professionals, this guide provides an in-depth overview of **O-desmethyl Mebeverine acid D5**, a key deuterated metabolite of the antispasmodic drug Mebeverine. This document details its physicochemical properties, available suppliers, and its critical role in pharmacokinetic and metabolic studies. Furthermore, it outlines the mechanism of action of Mebeverine, experimental protocols for its quantification, and a conceptual synthesis pathway.

## Core Compound Specifications

**O-desmethyl Mebeverine acid D5** is the deuterium-labeled form of O-desmethyl Mebeverine acid, a major metabolite of Mebeverine. The incorporation of five deuterium atoms provides a stable isotopic label, making it an ideal internal standard for quantitative analysis by mass spectrometry-based methods.[\[1\]](#)[\[2\]](#)

Property	Value	Source
Chemical Name	4-((ethyl-d5)(1-(4-hydroxyphenyl)propan-2-yl)amino)butanoic acid	<a href="#">[1]</a>
Synonyms	O-desmethyl Mebeverine acid-[d5]	
CAS Number	1329488-46-1	<a href="#">[3]</a>
Molecular Formula	C15H18D5NO3	<a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	270.38 g/mol	
Parent Drug	Mebeverine	<a href="#">[1]</a> <a href="#">[2]</a>
Application	Internal standard in analytical and pharmacokinetic research	<a href="#">[1]</a>

## Prominent Suppliers

A number of chemical suppliers provide **O-desmethyl Mebeverine acid D5**, often with a certificate of analysis detailing its purity and identity.

- Simson Pharma Limited: Offers **O-desmethyl Mebeverine acid D5** and guarantees that each compound is accompanied by a Certificate of Analysis.
- LGC Standards: Provides this compound as a certified reference material for accurate and reliable data analysis.[\[3\]](#)
- Veeprho: Supplies the deuterated analog for use as an internal standard in analytical and pharmacokinetic research.[\[1\]](#)
- Acanthus Research: Lists O-desmethyl Mebeverine acid-D5 as a stable isotope-labeled reference standard.[\[2\]](#)
- MedChemExpress: Offers the deuterated compound for research use, highlighting its application as a tracer and internal standard for quantitative analysis by NMR, GC-MS, or LC-MS.[\[4\]](#)

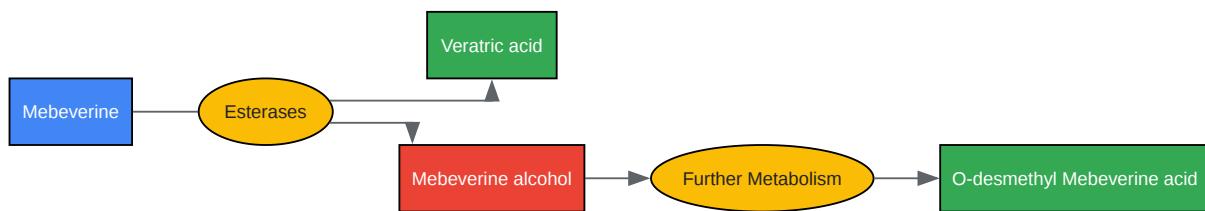
- TargetMol Chemicals: Provides **O-desmethyl Mebeverine acid D5** for research purposes. [\[5\]](#)
- Artis Standards: Supplies **O-desmethyl Mebeverine acid D5** as an impurity standard of Mebeverine. [\[6\]](#)
- Nordic Biosite: Offers the compound with a reported purity of 98.45%. [\[7\]](#)

## Mebeverine's Mechanism of Action and Metabolism

Mebeverine is a musculotropic antispasmodic agent that exerts its effects directly on the smooth muscle of the gastrointestinal tract, relieving spasms without affecting normal gut motility. [\[8\]](#) [\[9\]](#) Its mechanism of action is multifaceted and not entirely understood, but it is known to involve several key processes:

- Ion Channel Modulation: Mebeverine blocks voltage-dependent calcium channels in smooth muscle cells. [\[9\]](#) This inhibition of calcium influx prevents the initiation of the contractile process. [\[10\]](#) [\[11\]](#) It also affects sodium channels, which reduces muscle cell excitability and further prevents spasms. [\[10\]](#) [\[11\]](#)
- Local Anesthetic Effect: Mebeverine has a local anesthetic action that helps to decrease the sensitivity of gut muscles to stimuli that can trigger pain and spasms. [\[10\]](#) [\[11\]](#)
- Muscarinic Receptor Antagonism: It acts as an antagonist at muscarinic acetylcholine receptors (mAChRs), which are involved in regulating gastrointestinal motility. [\[12\]](#) By blocking these receptors, Mebeverine counteracts the effects of acetylcholine, a neurotransmitter that can cause smooth muscle contraction. [\[12\]](#)

The metabolic pathway of Mebeverine is a critical aspect of its pharmacology. After oral administration, Mebeverine is rapidly and completely metabolized by esterases into Veratric acid and Mebeverine alcohol. [\[8\]](#) Mebeverine alcohol is further metabolized to O-desmethyl Mebeverine acid (also known as Mebeverine acid) and other metabolites.

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Caption: Metabolic pathway of Mebeverine.

## Signaling Pathway of Mebeverine-Induced Smooth Muscle Relaxation

The relaxing effect of Mebeverine on gastrointestinal smooth muscle is a result of its interference with the signaling cascade that leads to muscle contraction.



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Caption: Signaling pathway of Mebeverine action.

## Experimental Protocols

# Quantification of Mebeverine Metabolites in Human Plasma by LC-MS/MS

This protocol is adapted from a published method for the simultaneous analysis of Mebeverine metabolites.[\[13\]](#) **O-desmethyl Mebeverine acid D5** serves as the internal standard (IS).[\[13\]](#)

## 1. Sample Preparation (Protein Precipitation):

- To a 100  $\mu$ L aliquot of human plasma, add 20  $\mu$ L of the internal standard working solution (**O-desmethyl Mebeverine acid D5** in methanol).
- Add 300  $\mu$ L of acetonitrile to precipitate proteins.
- Vortex the mixture for 1 minute.
- Centrifuge at 14,000 rpm for 10 minutes at 4°C.
- Transfer the supernatant to a clean tube and evaporate to dryness under a gentle stream of nitrogen at 40°C.
- Reconstitute the residue in 100  $\mu$ L of the mobile phase.
- Inject an aliquot onto the LC-MS/MS system.

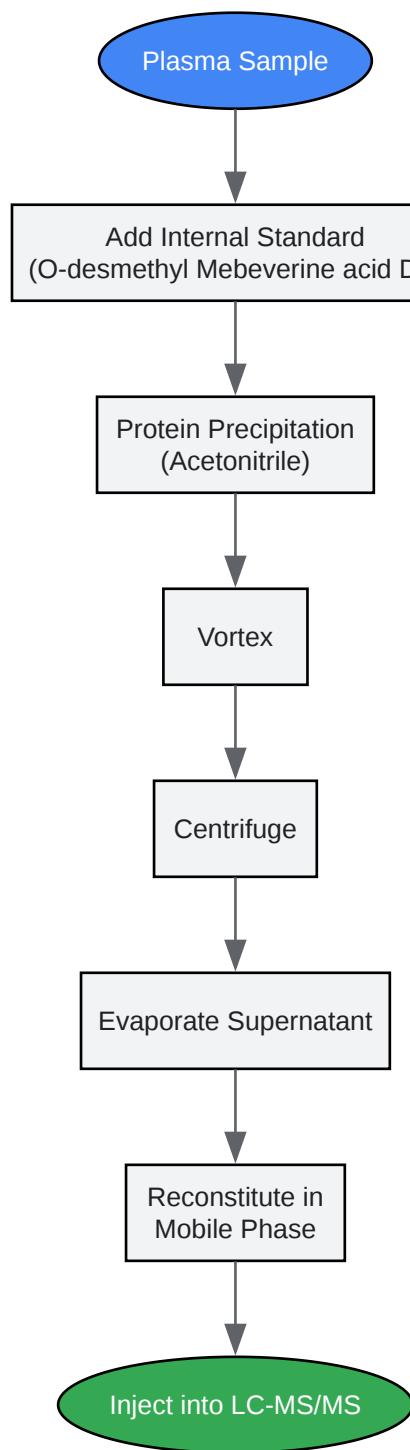
## 2. LC-MS/MS System and Conditions:

- LC System: A high-performance liquid chromatography system capable of gradient elution.
- Column: A suitable reversed-phase column, such as a C8 or C18.
- Mobile Phase: A gradient of an aqueous solution (e.g., ammonium formate with formic acid) and an organic solvent (e.g., acetonitrile or methanol).[\[14\]](#)
- Flow Rate: Typically in the range of 0.2-0.5 mL/min.[\[14\]](#)
- Mass Spectrometer: A triple quadrupole mass spectrometer operated in positive electrospray ionization (ESI) mode.

- Detection: Multiple Reaction Monitoring (MRM) of the specific precursor-to-product ion transitions for each analyte and the internal standard.

### 3. Validation Parameters:

- The method should be validated for linearity, accuracy, precision, recovery, and stability according to regulatory guidelines.
- Linear ranges from published methods include 0.1-10 ng/mL for Mebeverine alcohol, 1-100 ng/mL for Mebeverine acid, and 5-1000 ng/mL for O-desmethyl Mebeverine acid.[\[13\]](#)



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Caption: LC-MS/MS sample preparation workflow.

# Conceptual Synthesis of O-desmethyl Mebeverine acid D5

While a detailed, publicly available synthesis protocol for **O-desmethyl Mebeverine acid D5** is not readily found, a plausible synthetic route can be conceptualized based on the synthesis of related compounds and general organic chemistry principles. The key steps would likely involve the synthesis of the deuterated ethylamine precursor and its subsequent coupling with the appropriate carboxylic acid derivative.

Disclaimer: This is a conceptual pathway and has not been experimentally validated. The synthesis of deuterated compounds should be carried out by experienced chemists in a suitably equipped laboratory.

## Conclusion

**O-desmethyl Mebeverine acid D5** is an indispensable tool for researchers in the fields of drug metabolism, pharmacokinetics, and clinical pharmacology. Its use as a stable isotope-labeled internal standard ensures the accuracy and reliability of quantitative analytical methods. A thorough understanding of its properties, the metabolism of its parent drug Mebeverine, and the associated analytical techniques is crucial for advancing research in gastrointestinal disorders and drug development.

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